

The Function of Tetranor-12(R)-HETE: A Technical Guide

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Compound of Interest

Compound Name: *tetranor-12(R)-HETE*

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Abstract

Tetranor-12(R)-hydroxyeicosatetraenoic acid (**tetranor-12(R)-HETE**) is recognized as a metabolite of 12(R)-HETE, formed through the process of β -oxidation.[1] While the specific biological functions of **tetranor-12(R)-HETE** remain largely uncharacterized, understanding its role necessitates a thorough examination of its metabolic precursor, 12(R)-HETE. This guide provides an in-depth overview of the known functions, signaling pathways, and experimental methodologies related to 12(R)-HETE and its stereoisomer 12(S)-HETE, thereby offering a foundational context for future investigations into **tetranor-12(R)-HETE**.

Introduction to Tetranor-12(R)-HETE

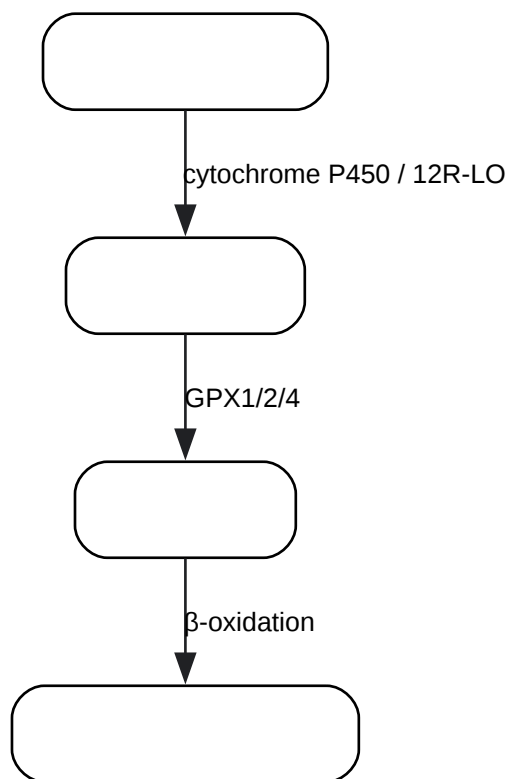
Tetranor-12(R)-HETE is a polyunsaturated fatty acid and a long-chain fatty acid.[2] It is structurally defined as 8R-hydroxy-4Z,6E,10Z-hexadecatrienoic acid.[1] The primary established role of this compound is as a product of the metabolic breakdown of 12(R)-HETE.

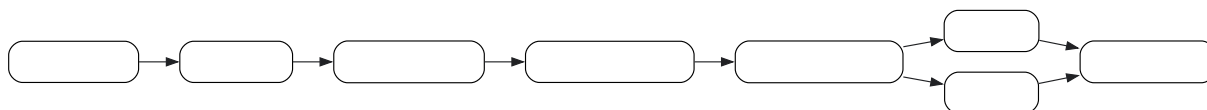
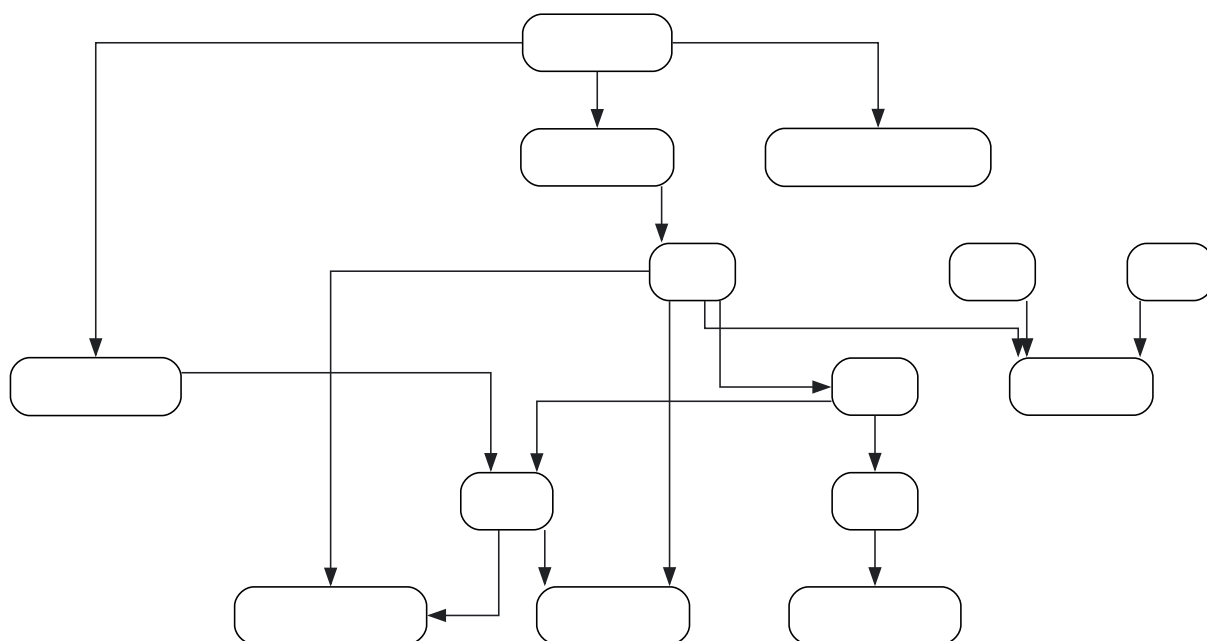
[1]

Biosynthesis of Tetranor-12(R)-HETE

The formation of **tetranor-12(R)-HETE** is a multi-step process originating from arachidonic acid.

- **Formation of 12(R)-HETE:** Arachidonic acid is metabolized by cytochrome P450 enzymes or 12R-lipoxygenase (12R-LO) to produce 12(R)-hydroperoxyeicosatetraenoic acid (12R-HpETE).^[3]
- **Reduction to 12(R)-HETE:** 12R-HpETE is then reduced to 12(R)-HETE by glutathione peroxidases (GPX1, GPX2, and GPX4).
- **β -Oxidation to Tetranor-12(R)-HETE:** Finally, 12(R)-HETE undergoes β -oxidation to form **tetranor-12(R)-HETE**.





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